

Spectroscopic Characterization Guide: 4-Bromo-N-ethyl-N,3-dimethylbenzamide

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Compound of Interest

Compound Name: 4-Bromo-N-ethyl-N,3-dimethylbenzamide

CAS No.: 1566146-25-5

Cat. No.: B1411971

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Executive Summary & Compound Identity

4-Bromo-N-ethyl-N,3-dimethylbenzamide (CAS: 1566146-25-5) is a functionalized benzamide derivative frequently utilized as a scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and receptor modulators.^[1] Its structural core features a 1,3,4-trisubstituted benzene ring, providing specific steric and electronic properties valuable for Structure-Activity Relationship (SAR) studies.

This technical guide provides a comprehensive spectroscopic profile, focusing on Nuclear Magnetic Resonance (NMR) nuances (specifically amide rotamerism), Mass Spectrometry (MS) isotope patterns, and Infrared (IR) signatures.

Chemical Identity Table

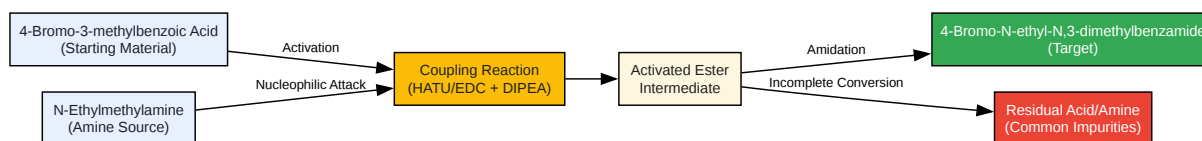
Parameter	Detail
IUPAC Name	4-Bromo-N-ethyl-N,3-dimethylbenzamide
CAS Number	1566146-25-5
Molecular Formula	
Molecular Weight	256.14 g/mol
Monoisotopic Mass	255.03 g/mol ()
Physical State	Solid (typically off-white to pale yellow)
Solubility	Soluble in DMSO, Methanol, Chloroform, Dichloromethane

Synthesis & Structural Logic

To understand the spectroscopic impurities potentially present, one must understand the genesis of the molecule. The compound is typically synthesized via the amidation of 4-bromo-3-methylbenzoic acid.

Synthesis Workflow (DOT Visualization)

The following diagram outlines the standard synthetic pathway and potential side-products that may appear in spectral data.



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Figure 1: Standard amidation workflow for benzamide synthesis. Note that residual acid often appears in proton NMR if the workup is insufficient.

Spectroscopic Data Analysis

A. Mass Spectrometry (LC-MS/GC-MS)

Expert Insight: The defining feature of this spectrum is the Bromine Isotope Pattern. Bromine exists naturally as

and

in a nearly 1:1 ratio (50.69% vs 49.31%).

- Primary Ion (M+H)⁺: You will not see a single parent peak. You will see a "doublet" separated by 2 mass units.
- Interpretation:
 - m/z 256.0: Corresponds to
.
 - m/z 258.0: Corresponds to
.
 - Intensity Ratio: ~1:1.
- Fragmentation: Expect loss of the amide tail (
) leading to a substituted benzoyl cation (
).

B. Proton NMR (NMR) – The Rotamer Challenge

Critical Technical Note: N,N-dialkyl benzamides exhibit restricted rotation around the C(O)-N bond due to partial double bond character. At room temperature (

), the interconversion between cis and trans rotamers is slow on the NMR timescale.

Consequence: You will likely observe two sets of signals for the N-ethyl and N-methyl groups, and potentially broadened or split aromatic signals. Do not mistake this for impurity.

Anticipated Chemical Shifts (in

, 400 MHz):

Proton Environment	Multiplicity	Shift (ppm)	Integration	Notes
Ar-H (C5)	Doublet (d)	7.50 – 7.60	1H	Ortho to Br. Deshielded by Br. .
Ar-H (C2)	Singlet (s)	7.20 – 7.30	1H	Ortho to amide/methyl. Often broad.
Ar-H (C6)	Doublet (d)	7.05 – 7.15	1H	Ortho to amide. .
N-CH (Ethyl)	Quartet (q)	3.20 – 3.60	2H	Rotameric: Appears as two overlapping/distinct quartets.
N-CH	Singlet (s)	2.90 – 3.10	3H	Rotameric: Two distinct singlets of unequal intensity (e.g., 2.95 & 3.05).
Ar-CH	Singlet (s)	2.35 – 2.45	3H	Benzylic methyl.
N-CH -CH	Triplet (t)	1.10 – 1.30	3H	Rotameric: Two overlapping triplets.

Protocol for Validation: To confirm rotamers vs. impurities, run a Variable Temperature (VT) NMR. Heating the sample to

in DMSO-

will increase the rotation rate, causing the split peaks to coalesce into single, sharp averages.

C. Infrared Spectroscopy (FT-IR)

Key functional group diagnostics:

- Amide Carbonyl (C=O): Strong stretch at 1620 – 1640 cm⁻¹.
(Tertiary amides typically absorb at lower frequencies than primary/secondary amides).
- C=C Aromatic: 1450 – 1600 cm⁻¹.
.
- C-Br Stretch: 500 – 600 cm⁻¹.
(Fingerprint region).
- Absence: No N-H stretch (3300 cm⁻¹), confirming the tertiary amide structure.

Experimental Protocols

Protocol 1: NMR Sample Preparation for Rotamer Resolution

To ensure high-quality data that distinguishes rotamers from impurities:

- Solvent Selection: Use DMSO-
rather than
if possible. The higher viscosity and polarity can sometimes separate rotamer peaks more clearly, or allow for higher temperature experiments.
- Concentration: Dissolve 5-10 mg of compound in 0.6 mL of solvent.
- Acquisition: Set relaxation delay (

) to at least 2.0 seconds to ensure accurate integration of the slowly relaxing aromatic protons.

- Coalescence Check (Optional): If the spectrum looks "messy" (broad peaks), heat the probe to 353 K (). If peaks sharpen and merge, the sample is pure but rotameric.

Protocol 2: Purity Verification via HPLC-UV

Since UV absorbance varies by solvent, standardize using the following method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 , 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: 254 nm (Aromatic ring) and 210 nm (Amide bond).
- Retention Time: Expect elution in the middle-late region (hydrophobic due to Br and Methyl groups).

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Authoritative source for amide rotamerism and chemical shift prediction rules).
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for substituent effects on benzene rings).[2]

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Sources

- 1. 1266996-84-2_1-(4-溴-3-甲基苯基)-1-丁酮CAS号:1266996-84-2_1-(4-溴-3-甲基苯基)-1-丁酮【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 2. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Spectroscopic Characterization Guide: 4-Bromo-N-ethyl-N,3-dimethylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1411971/docs#spectroscopic-characterization-guide-4-bromo-n-ethyl-n-3-dimethylbenzamide]

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